

Propyl paraben-13C6 CAS number and molecular weight

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Compound of Interest

Compound Name: *Propyl paraben-13C6*

Cat. No.: *B15555118*

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An In-Depth Technical Guide to **Propyl Paraben-13C6**: Properties and Applications

Propyl paraben-13C6 is a stable isotope-labeled version of propyl paraben, a widely used antimicrobial preservative in cosmetics, pharmaceuticals, and food products. The incorporation of six carbon-13 atoms in the benzene ring of the molecule makes it an ideal internal standard for quantitative analysis by mass spectrometry. This technical guide provides detailed information on the chemical properties of **Propyl paraben-13C6** and its application in analytical methodologies.

Chemical and Physical Data

The fundamental properties of **Propyl paraben-13C6** are crucial for its use in analytical chemistry. These details are summarized in the table below for easy reference by researchers and drug development professionals.

Property	Value	Citation(s)
CAS Number	2075718-26-0	[1][2][3]
Molecular Weight	186.16 g/mol	[1]
Molecular Formula	C ₄ ¹³ C ₆ H ₁₂ O ₃	
Synonyms	4-Hydroxybenzoic Acid Propyl Ester-13C6, Propyl p-Hydroxybenzoate-13C6, n-Propylparaben-13C6	

Application in Quantitative Analysis: Experimental Protocol

Propyl paraben-13C6 is primarily utilized as an internal standard in isotope dilution mass spectrometry methods, particularly with liquid chromatography-tandem mass spectrometry (LC-MS/MS). This technique allows for highly accurate and precise quantification of propyl paraben in complex matrices such as plasma, urine, and environmental samples.

A general experimental protocol for the determination of propyl paraben in biological samples using **Propyl paraben-13C6** as an internal standard is outlined below.

1. Sample Preparation: Protein Precipitation

- Objective: To remove proteins from the biological matrix that can interfere with the analysis and to extract the analyte and internal standard.
- Procedure:
 - To a 100 µL aliquot of the biological sample (e.g., rat plasma), add a known concentration of **Propyl paraben-13C6** solution.
 - Add 300 µL of a protein precipitation agent, such as acetonitrile or methanol.
 - Vortex the mixture for 1-2 minutes to ensure thorough mixing and protein denaturation.

- Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully collect the supernatant for LC-MS/MS analysis.

2. Chromatographic Separation: Reversed-Phase HPLC

- Objective: To separate propyl paraben and **Propyl paraben-13C6** from other components in the sample extract before they enter the mass spectrometer.
- Typical Column: A C18 reversed-phase column (e.g., Waters ACQUITY UPLC HSS T3).
- Mobile Phase: A gradient elution is commonly employed using:
 - Mobile Phase A: Water with an additive like 0.1% formic acid to improve peak shape.
 - Mobile Phase B: An organic solvent such as acetonitrile or methanol with 0.1% formic acid.
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 5-10 µL of the supernatant is injected onto the column.

3. Mass Spectrometric Detection: Tandem Mass Spectrometry (MS/MS)

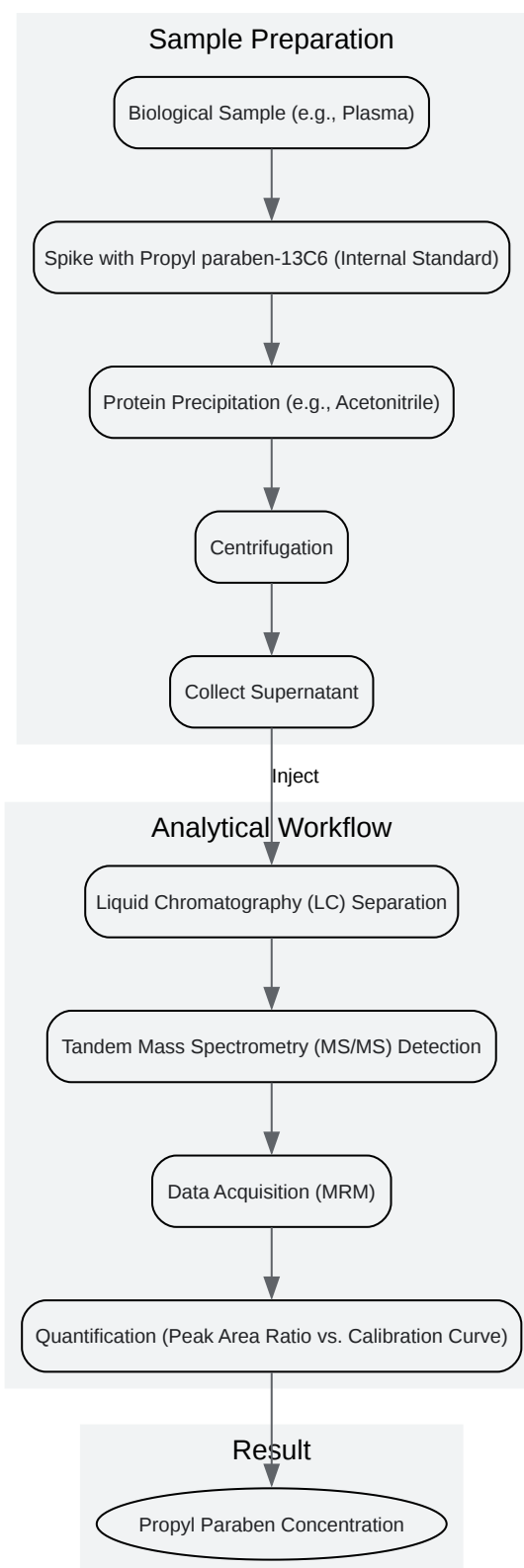
- Objective: To selectively detect and quantify propyl paraben and **Propyl paraben-13C6**.
- Ionization Mode: Negative ion electrospray ionization (ESI-) is often used for parabens.
- Analysis Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. In this mode, specific precursor ions are selected and fragmented, and a specific product ion is monitored for each compound.
 - Propyl Paraben: The precursor ion $[M-H]^-$ is monitored, and a characteristic product ion is selected for quantification.
 - **Propyl Paraben-13C6**: The precursor ion $[M-H]^-$, which will be 6 Da higher than that of the unlabeled propyl paraben, is monitored along with its corresponding characteristic

product ion.

- Quantification: The concentration of propyl paraben in the sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to a calibration curve constructed from samples with known concentrations of propyl paraben.

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for the quantitative analysis of propyl paraben using **Propyl paraben-13C6** as an internal standard.



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Caption: Workflow for quantitative analysis of propyl paraben.

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